

Proper Disposal of CCT031374 Hydrobromide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: CCT031374 hydrobromide

Cat. No.: B117414

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Researchers and laboratory personnel handling **CCT031374 hydrobromide** must adhere to specific disposal procedures to ensure safety and regulatory compliance. This guide provides essential information on the proper disposal of this halogenated organic compound, emphasizing the importance of consulting institutional guidelines and the manufacturer's Safety Data Sheet (SDS).

CCT031374 hydrobromide is an inhibitor of the Wnt/ β -catenin signaling pathway and is classified as a halogenated organic compound due to the presence of bromine. Improper disposal of such compounds can pose environmental and health risks. Therefore, strict adherence to established protocols is paramount.

Key Disposal Considerations

Disposal of **CCT031374 hydrobromide**, as with any laboratory chemical, should be managed through your institution's Environmental Health and Safety (EHS) department. The following table summarizes key information regarding this compound:

Property	Data
Chemical Name	1-[1,1'-biphenyl]-4-yl-2-(2,3-dihydro-9H-imidazo[1,2-a]benzimidazol-9-yl)-ethanone, monohydrobromide
Molecular Formula	C ₂₃ H ₁₉ N ₃ O · HBr
Molecular Weight	434.3 g/mol
Appearance	Solid
Solubility	Soluble in DMSO
CAS Number	1219184-91-4

Step-by-Step Disposal Protocol

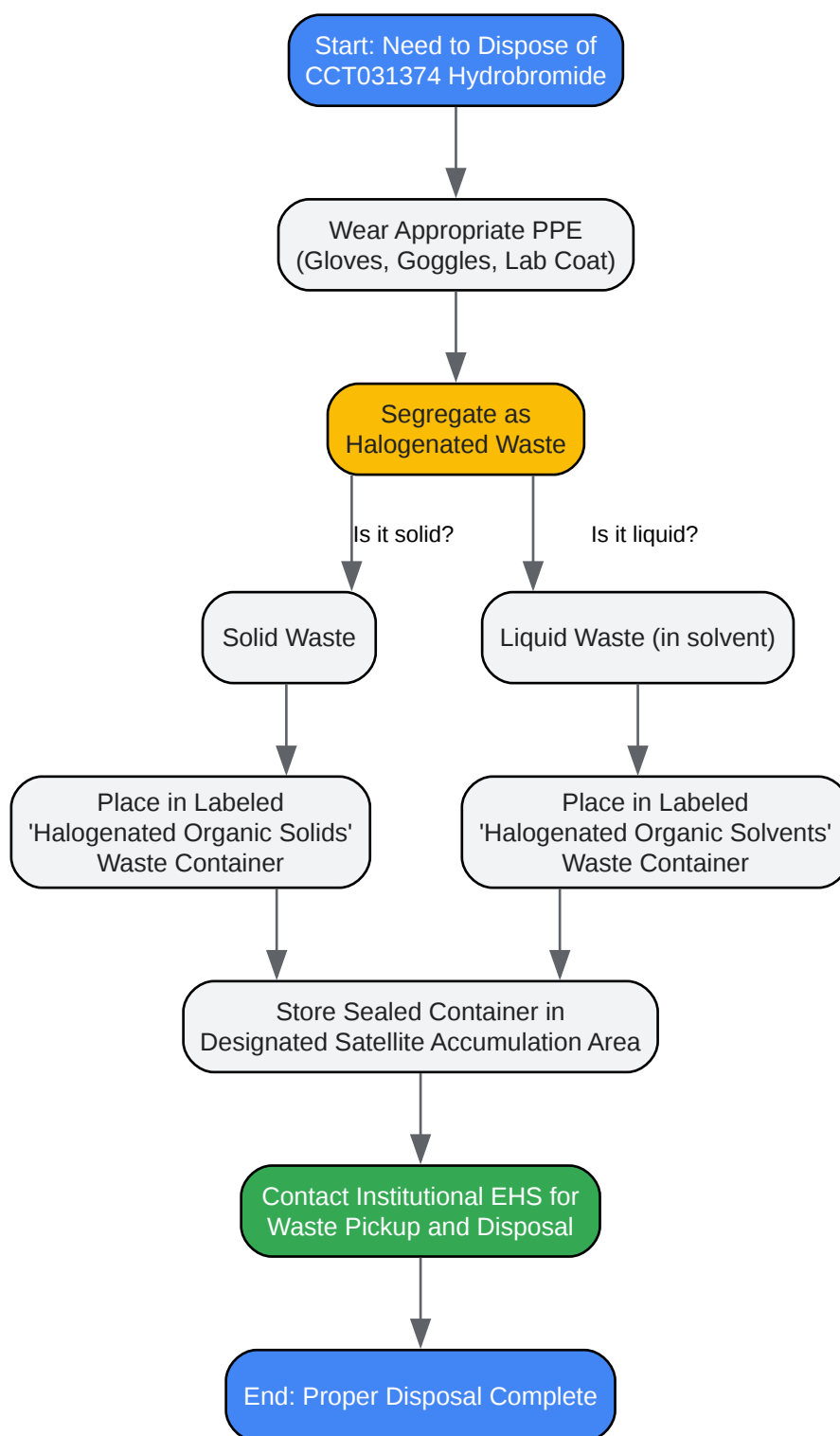
The following procedure outlines the general steps for the safe disposal of **CCT031374 hydrobromide**. Always consult your institution-specific guidelines and the product's SDS before proceeding.

- **Personal Protective Equipment (PPE):** Before handling the compound for disposal, ensure you are wearing appropriate PPE, including safety glasses, chemical-resistant gloves, and a lab coat.
- **Waste Segregation:** **CCT031374 hydrobromide** is a halogenated organic compound. It is crucial to segregate this waste from non-halogenated chemical waste.^{[1][2][3][4]} Use a designated and clearly labeled waste container for "Halogenated Organic Solids."^[1]
- **Containerization:**
 - Place solid **CCT031374 hydrobromide** waste into a compatible, sealable container. This can be a plastic or glass container as recommended by your EHS department.^[1]
 - For solutions of **CCT031374 hydrobromide** (e.g., dissolved in DMSO), collect the liquid waste in a designated "Halogenated Organic Solvents" container.^{[1][2]}

- Ensure the waste container is properly labeled with the full chemical name and any other information required by your institution.[\[1\]](#)[\[2\]](#)
- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be well-ventilated and away from incompatible materials.[\[3\]](#)
- Waste Pickup: Arrange for the disposal of the hazardous waste through your institution's EHS-approved waste management vendor.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **CCT031374 hydrobromide**.



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Caption: Disposal Workflow for **CCT031374 Hydrobromide**.

Disclaimer: This information is intended as a general guide. Researchers, scientists, and drug development professionals must consult the Safety Data Sheet (SDS) provided by the manufacturer and their institution's specific waste disposal protocols for **CCT031374 hydrobromide**. Disposal of chemical waste is subject to local, state, and federal regulations.

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